

6-Fluorosalicylic Acid: A Technical Guide to its Discovery, Synthesis, and Properties

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Compound of Interest

Compound Name: 2-Fluoro-6-hydroxybenzoic acid

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Abstract

6-Fluorosalicylic acid (CAS No. 67531-86-6), a fluorinated derivative of salicylic acid, has emerged as a compound of interest for its potential applications as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] This technical guide provides a comprehensive overview of the discovery and history of 6-Fluorosalicylic acid, with a focus on its synthesis, physicochemical properties, and spectroscopic data. Detailed experimental protocols for its preparation are provided, along with a summary of its known characteristics. While its biological activities are not yet extensively documented in peer-reviewed literature, its structural similarity to other bioactive salicylic acid derivatives suggests potential for future exploration in drug discovery and development.

Discovery and History

The documented history of 6-Fluorosalicylic acid is relatively recent. A key milestone in its formal recognition is a 2011 patent (CN102320960A), which describes a preparation method for the compound and explicitly states that it is a "novel compound which is not recorded in existing literature".^[2] This suggests that while the molecule may have been known conceptually, its practical synthesis and characterization were not widely reported until this time. The patent highlights its potential as a "very useful intermediate in the aspects of drugs, pesticides, and the like".^[2]

Subsequent research and commercial availability have solidified its place as a building block in organic synthesis. A notable study on the conformational analysis of 6-fluorosalicylic acid has provided deeper insights into its structural properties and intramolecular interactions, further contributing to the understanding of this molecule.[\[3\]](#)

Physicochemical Properties

6-Fluorosalicylic acid, also known as **2-Fluoro-6-hydroxybenzoic acid**, is a white to light yellow crystalline powder.[\[1\]](#) Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	67531-86-6	[1]
Molecular Formula	C ₇ H ₅ FO ₃	[1]
Molecular Weight	156.11 g/mol	[1]
Melting Point	162 - 166 °C	[1]
Appearance	White to light yellow to light orange powder to crystal	[1]
Purity	≥ 98% (GC)	[1]
Synonyms	2-Fluoro-6-hydroxybenzoic acid	[1]

Synthesis of 6-Fluorosalicylic Acid

The primary route for the synthesis of 6-Fluorosalicylic acid, as detailed in the patent literature, involves the hydrolysis of 2,6-difluorobenzonitrile.[\[2\]](#) Below are the detailed experimental protocols from two key patents.

Experimental Protocol from CN102320960A

This patent describes a two-step process involving the formation of a sodium 2,6-difluorobenzoate solution followed by a pressurized reaction to yield 6-fluorosalicylic acid.[\[2\]](#)

Step 1: Preparation of Sodium 2,6-difluorobenzoate solution

- To a 1L flask, add 139g of 2,6-difluorobenzonitrile, 100g of sodium hydroxide, and 500g of water.[2]
- Heat the mixture to reflux and maintain for 3 hours to obtain a sodium 2,6-difluorobenzoate solution.[2]

Step 2: Synthesis of 6-Fluorosalicylic acid

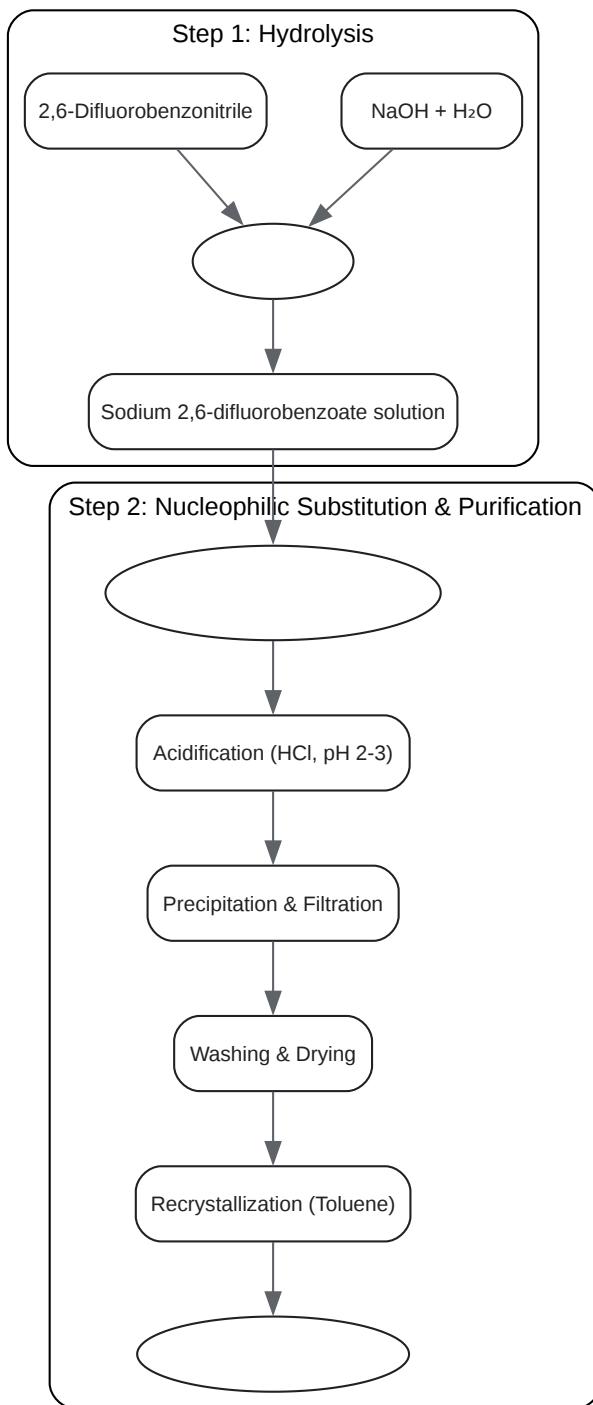
- Transfer the sodium 2,6-difluorobenzoate solution into a pressure autoclave.[2]
- Heat the solution to 150 °C and maintain for 5 hours, with the pressure controlled at 0.25 MPa.[2]
- After cooling, pour the reaction solution into a beaker and adjust the pH to 2-3 with hydrochloric acid, which will cause a white solid to precipitate.[2]
- Perform suction filtration to collect the solid.[2]
- Wash the solid with cold water and then dry it.[2]
- Recrystallize the crude product from 300ml of toluene to obtain white crystals of 6-fluorosalicylic acid.[2]

Quantitative Data:

- Yield: 80g[2]

Synthesis Workflow Diagram

Synthesis Workflow of 6-Fluorosalicylic Acid

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Caption: Synthesis workflow for 6-Fluorosalicylic acid from 2,6-difluorobenzonitrile.

Spectroscopic Data

The structural characterization of 6-Fluorosalicylic acid is supported by various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H NMR spectrum of 6-Fluorosalicylic acid (in DMSO-d_6) provides key information about the proton environments in the molecule.[\[4\]](#)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Data not explicitly provided in search results			

Note: While the availability of an NMR spectrum is confirmed, specific peak assignments were not detailed in the provided search results. A full analysis would require direct examination of the spectral data.

A study on the conformational analysis of 6-fluorosalicylic acid utilized HETCOR NMR spectroscopy in benzene- d_6 solution to detect a small but detectable correlation between ^{19}F and $^1\text{H(OOC)}$, indicating an intramolecular $\text{F}\cdots\text{H(OOC)}$ hydrogen bond in one of its major conformers.[\[3\]](#)

Infrared (IR) Spectroscopy

The ATR-IR spectrum of 6-Fluorosalicylic acid shows characteristic absorption bands corresponding to its functional groups.[\[5\]](#)

Wavenumber (cm^{-1})	Assignment
Data not explicitly provided in search results	

Note: While the availability of an IR spectrum is confirmed, specific peak assignments were not detailed in the provided search results.

Potential Applications and Future Outlook

Currently, 6-Fluorosalicylic acid is primarily positioned as a valuable intermediate in organic synthesis.^{[1][6]} Its potential applications, as suggested by chemical suppliers and the initial patent, lie in the following areas:

- Pharmaceutical Development: As a building block for the synthesis of more complex active pharmaceutical ingredients (APIs), particularly anti-inflammatory and analgesic medications. ^[1] The fluorine atom can enhance properties such as lipophilicity and metabolic stability.
- Agrochemicals: In the formulation of herbicides and fungicides, where fluorinated compounds often exhibit enhanced efficacy.^[1]
- Material Science: For the development of novel materials, leveraging its unique chemical properties.^[1]

It is important to note that while these applications are proposed, there is a lack of extensive published research detailing the use of 6-Fluorosalicylic acid in specific drug development pipelines or biological signaling pathway studies. Future research is needed to fully elucidate its biological activity and validate its potential in these areas.

Conclusion

The discovery and formal documentation of 6-Fluorosalicylic acid are a relatively recent development, with key synthetic methods being established in the early 2010s. While its history is short, its availability has opened up new possibilities for its use as a versatile intermediate in various fields of chemical synthesis. The detailed synthetic protocols and spectroscopic data presented in this guide provide a solid foundation for researchers and scientists working with this compound. The exploration of its biological properties remains a promising area for future investigation, which could unlock its full potential in drug discovery and development.

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